

Discovery and history of propyl butyrate

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An In-Depth Technical Guide to **Propyl Butyrate**: Discovery, History, and Synthesis

For Researchers, Scientists, and Drug Development Professionals

Abstract

Propyl butyrate ($\text{CH}_3\text{CH}_2\text{CH}_2\text{COOCH}_2\text{CH}_2\text{CH}_3$), also known as propyl butanoate, is an ester recognized for its characteristic fruity aroma, reminiscent of pineapple and apricot. This document provides a comprehensive overview of the discovery and history of **propyl butyrate**, detailing the scientific milestones that led to its synthesis and characterization. It includes a summary of its physicochemical properties, a detailed experimental protocol for its synthesis via Fischer-Speier esterification, and a discussion of its applications and biological significance.

Discovery and Historical Context

The history of **propyl butyrate** is intrinsically linked to the discovery of its constituent functional groups: the butyryl group from butyric acid and the propyl group from propan-1-ol, as well as the development of esterification chemistry.

The Discovery of Butyric Acid

The foundational work on butyric acid was conducted by the French chemist Michel Eugène Chevreul. In 1814, Chevreul first observed butyric acid in an impure form.^[1] He continued his research on fats and soaps, and by 1818, he had purified it sufficiently to describe its properties.^[1] However, he did not formally publish his detailed findings until 1823 in his seminal work, *Recherches chimiques sur les corps gras d'origine animale* (Chemical Research

on Animal Fats).[2][3] Chevreul's meticulous investigations into the composition of fats led to the isolation and naming of several fatty acids, including butyric acid, which he named from the Latin word for butter, butyrum, where it was first identified.[1][4] His work fundamentally established that fats are composed of glycerol and fatty acids.[3][5]

The Isolation of Propan-1-ol

The other precursor to **propyl butyrate**, propan-1-ol (n-propanol), was discovered in 1853 by Gustave Chancel.[1] He isolated the compound through fractional distillation of fusel oil, a by-product of ethanol fermentation.[1][4] Chancel named the substance "propionic alcohol." [1]

The Advent of Esterification and the Synthesis of Propyl Butyrate

With both butyric acid and propan-1-ol identified and available, the synthesis of their corresponding ester, **propyl butyrate**, became possible. The key chemical reaction, esterification, was further refined in 1895 by Emil Fischer and Arthur Speier.[1] They described a method of refluxing a carboxylic acid and an alcohol with a strong acid catalyst, a reaction now known as the Fischer-Speier esterification.[1][6][7] This efficient and straightforward method became the standard for producing esters in both laboratory and industrial settings.[6] While the exact date of the first synthesis of **propyl butyrate** is not explicitly documented, it is reasonable to infer that it was first prepared in the late 19th or early 20th century, following the establishment of the Fischer-Speier esterification method.

Physicochemical Properties of Propyl Butyrate

Propyl butyrate is a colorless liquid with a characteristic fruity odor.[2][5] Its quantitative properties are summarized in the table below.

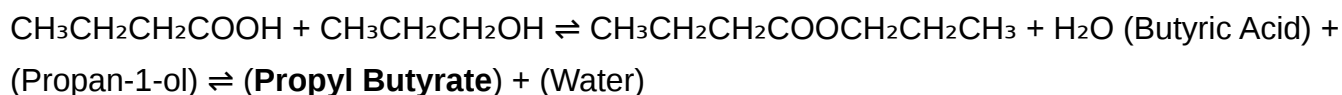
Property	Value	Reference
Molecular Formula	C ₇ H ₁₄ O ₂	[2][8]
Molecular Weight	130.18 g/mol	[2]
CAS Number	105-66-8	[8]
Appearance	Clear, colorless liquid	[2]
Odor	Fruity, pineapple and apricot-like	[5][9]
Melting Point	-95.2 °C	[2]
Boiling Point	142-143 °C at 760 mmHg	[2][10]
Density	0.873 g/mL at 25 °C	[9]
Solubility in Water	1.62 mg/mL at 17 °C	[2]
Refractive Index (n ²⁰ /D)	1.396 - 1.400	[10]
Vapor Pressure	5.95 mmHg	[2]
Flash Point	38.89 °C	

Synthesis of Propyl Butyrate

The most common method for the synthesis of **propyl butyrate** is the Fischer-Speier esterification of propan-1-ol with butyric acid, using an acid catalyst.

Reaction Scheme

The overall reaction is as follows:



Experimental Protocol: Fischer-Speier Esterification

This protocol describes a general laboratory-scale synthesis of **propyl butyrate**.

Materials:

- Butyric acid
- Propan-1-ol
- Concentrated sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH)
- Sodium bicarbonate (NaHCO_3) solution (5% w/v)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- In a round-bottom flask, combine one molar equivalent of butyric acid with an excess (typically 1.5 to 3 molar equivalents) of propan-1-ol. The use of excess alcohol helps to shift the reaction equilibrium towards the formation of the ester.
- Carefully add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the mixture.
- Equip the flask with a reflux condenser and heat the mixture to reflux for 1-2 hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.

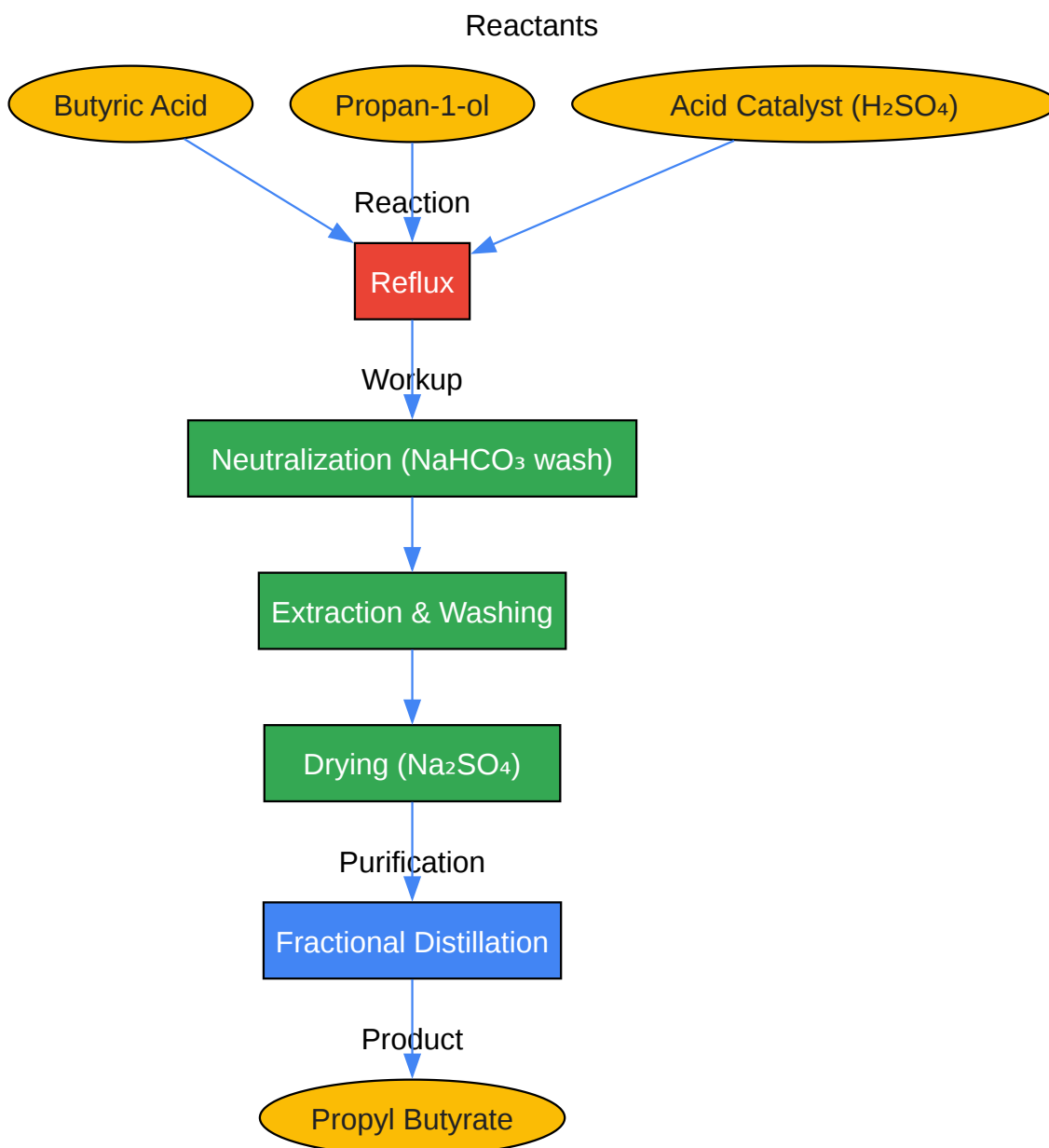
- Transfer the mixture to a separatory funnel and wash it with a 5% aqueous solution of sodium bicarbonate to neutralize the acidic catalyst and any unreacted butyric acid. Carbon dioxide evolution will be observed.
- Wash the organic layer with water and then with brine to remove any remaining water-soluble impurities.
- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and purify the crude **propyl butyrate** by fractional distillation. Collect the fraction boiling at approximately 142-143 °C.

Visualization of Synthesis and Biological Role

Experimental Workflow for Propyl Butyrate Synthesis

The following diagram illustrates the key steps in the laboratory synthesis of **propyl butyrate**.

Experimental Workflow for Propyl Butyrate Synthesis

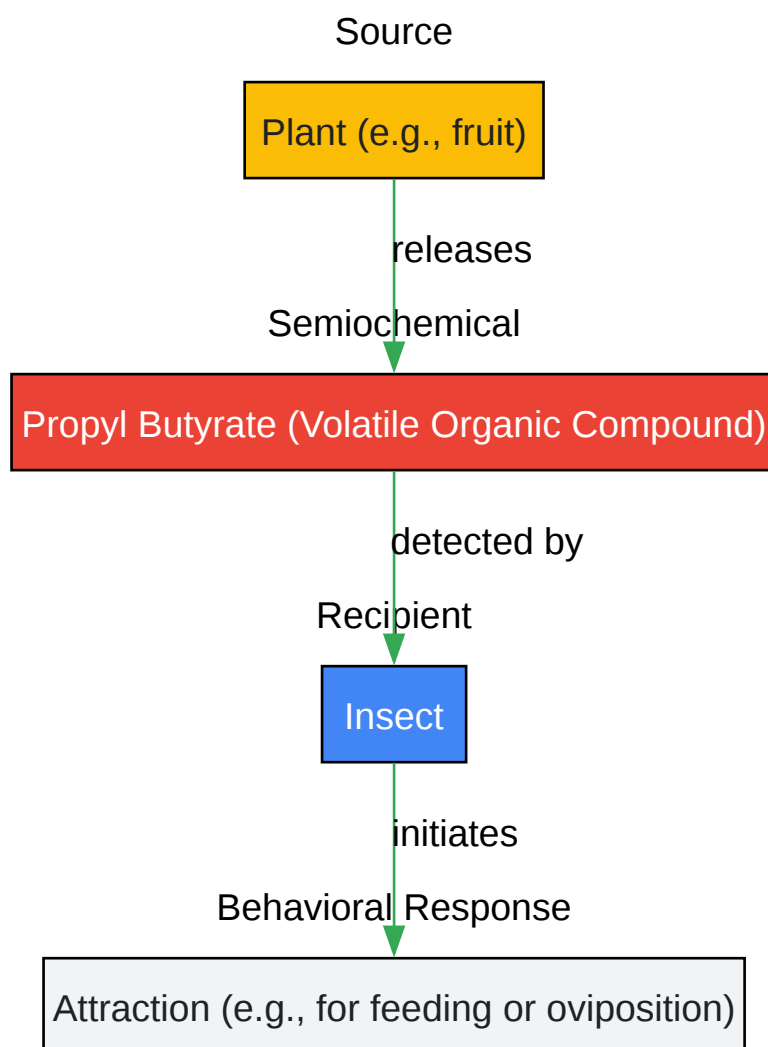
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Caption: Workflow for the synthesis of **propyl butyrate** via Fischer-Speier esterification.

Propyl Butyrate in Semiochemical Communication

Propyl butyrate is known to act as an insect attractant, functioning as a semiochemical.^{[2][9]} Semiochemicals are chemicals that convey a signal from one organism to another, modifying the behavior of the recipient. The diagram below illustrates this relationship.

Propyl Butyrate as an Insect Attractant



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Caption: Role of **propyl butyrate** in insect chemical communication.

Applications and Biological Significance

Propyl butyrate's primary applications stem from its pleasant, fruity aroma.

- Food and Beverage Industry: It is widely used as a flavoring agent to impart or enhance fruity flavors, such as pineapple and apricot, in products like candies, baked goods, and beverages.[5]
- Fragrance Industry: In perfumery and cosmetics, **propyl butyrate** is a component in fragrance formulations for a variety of personal care products.[4]
- Solvent: It also serves as a specialty solvent.

Biologically, **propyl butyrate** is found naturally in a variety of plants and is considered a plant metabolite.[2] It has also been identified as a human metabolite.[2] Its role as an insect attractant is of interest in the development of sustainable pest management strategies.

Conclusion

Propyl butyrate, while a seemingly simple ester, has a rich history rooted in the foundational discoveries of organic chemistry. From Chevreul's pioneering work on fatty acids to the development of the Fischer-Speier esterification, the path to understanding and synthesizing this compound highlights key advancements in the field. Its pleasant aroma has secured its place in the food and fragrance industries, while its role as a semiochemical opens avenues for further research in chemical ecology and sustainable agriculture. This guide provides a comprehensive technical overview for professionals in research and development, offering a historical perspective, practical synthesis protocols, and an understanding of its broader applications.

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